

An In-depth Technical Guide to Diisobutylaluminum Chloride

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Compound of Interest

Compound Name: *Diisobutylaluminum chloride*

Cat. No.: *B159372*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Diisobutylaluminum chloride** (DIBAL-Cl), a versatile organoaluminum reagent. It covers its chemical identifiers, physical and chemical properties, key applications in organic synthesis, and detailed experimental methodologies.

Chemical Identifiers and Properties

Diisobutylaluminum chloride is a pyrophoric liquid that is highly reactive and sensitive to air and moisture.^{[1][2]} It is a powerful reducing agent and a crucial co-catalyst in polymerization reactions.^{[1][3]}

A comprehensive list of identifiers for **Diisobutylaluminum chloride** is provided in the table below, facilitating its unambiguous identification in literature and databases.^{[4][5]}

Identifier Type	Value
CAS Number	1779-25-5[4]
IUPAC Name	chloro-bis(2-methylpropyl)alumane[4]
Synonyms	DIBAL-Cl, Diisobutylchloroaluminum, Chlorodiisobutylaluminum[1][4]
Molecular Formula	C8H18AlCl[4]
Molecular Weight	176.66 g/mol [4]
InChI	InChI=1S/2C4H9.Al.ClH/c21-4(2)3;;/h24H,1H2,2-3H3;;1H/q;;+1;/p-1[4]
InChIKey	HQMRIBYCTLBDAK-UHFFFAOYSA-M[4]
SMILES	CC(C)C--INVALID-LINK--Cl[4]
EC Number	217-216-8
MDL Number	MFCD00008927
PubChem CID	15688[4]

The physical and chemical properties of **Diisobutylaluminum chloride** are summarized in the following table. These properties are critical for its safe handling, storage, and use in experimental setups.

Property	Value
Appearance	Colorless liquid[2]
Melting Point	-40 °C
Boiling Point	152 °C at 10 mmHg
Density	0.905 g/mL at 25 °C
Flash Point	-18 °C[6]
Refractive Index	n _{20/D} 1.4506 (lit.)
Solubility	Soluble in aromatic, saturated aliphatic, and cycloaliphatic hydrocarbons. Reacts violently with water.[1][6]
Stability	Air and moisture sensitive; pyrophoric.[1][7]

Applications in Organic Synthesis

Diisobutylaluminum chloride is a valuable reagent with two primary applications in organic synthesis: as a selective reducing agent and as a co-catalyst in Ziegler-Natta polymerization.

DIBAL-Cl is widely used for the partial reduction of esters and nitriles to aldehydes at low temperatures.[2] This selectivity is a key advantage over more powerful reducing agents like lithium aluminum hydride, which typically reduce these functional groups to alcohols and amines, respectively. The reaction proceeds through a stable tetrahedral intermediate at low temperatures, which upon workup, yields the aldehyde.

In the field of polymer chemistry, **Diisobutylaluminum chloride** serves as a co-catalyst in Ziegler-Natta polymerization systems for the synthesis of polyolefins.[3][8] It interacts with the transition metal catalyst, typically a titanium compound, to form the active catalytic species that polymerizes alpha-olefins with high stereoselectivity.[8][9]

Experimental Protocols

Proper handling and experimental setup are paramount when working with the highly reactive **Diisobutylaluminum chloride**. All manipulations should be carried out under an inert

atmosphere (e.g., nitrogen or argon) using anhydrous solvents.

The following is a generalized, illustrative protocol for the partial reduction of an ester to an aldehyde using a diisobutylaluminum reagent. This protocol is adapted from procedures for the closely related Diisobutylaluminum hydride (DIBAL-H) and should be optimized for specific substrates.^[10]

Materials:

- Ester (1.0 eq)
- Anhydrous dichloromethane (DCM) or toluene
- **Diisobutylaluminum chloride** (1.0 M solution in hexanes, 1.1 eq)
- Anhydrous methanol
- Saturated aqueous solution of Rochelle's salt (potassium sodium tartrate)
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions (e.g., Schlenk line, nitrogen-flushed flasks)

Procedure:

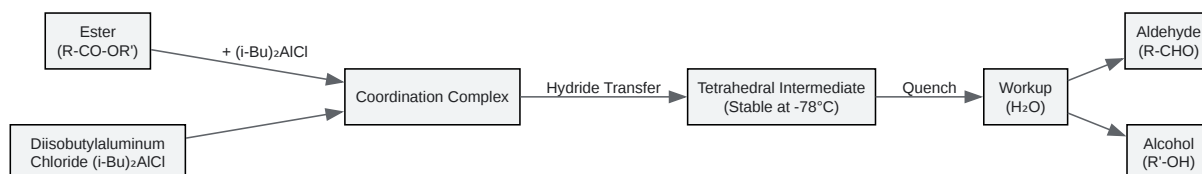
- Under an inert atmosphere, dissolve the ester (1.0 eq) in anhydrous DCM or toluene.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add the **Diisobutylaluminum chloride** solution (1.1 eq) dropwise to the stirred solution of the ester, maintaining the temperature at -78 °C.
- Stir the reaction mixture at -78 °C for 1-3 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the starting material is consumed, quench the reaction at -78 °C by the slow, dropwise addition of anhydrous methanol to decompose excess DIBAL-Cl.

- Allow the reaction mixture to warm to room temperature.
- Add a saturated aqueous solution of Rochelle's salt and stir vigorously until two clear layers form.
- Separate the organic layer and extract the aqueous layer with DCM (3 x).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude aldehyde by column chromatography on silica gel.

Reaction Mechanisms and Workflows

Visualizing the reaction pathways and experimental workflows can aid in understanding the underlying chemistry and procedural steps.

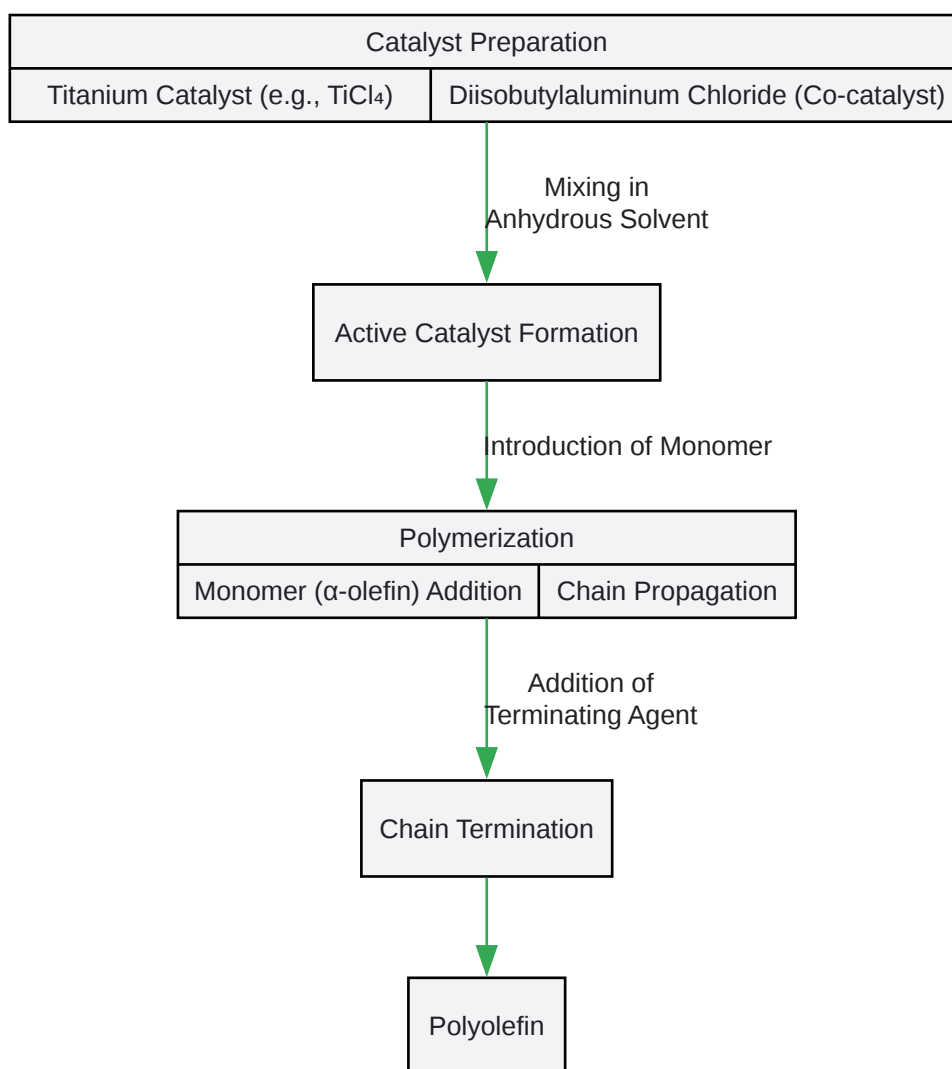
The reduction of an ester to an aldehyde by a diisobutylaluminum reagent proceeds through the formation of a stable tetrahedral intermediate at low temperatures.



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Caption: Mechanism of ester reduction.

The following diagram illustrates a simplified workflow for Ziegler-Natta polymerization where **Diisobutylaluminum chloride** acts as a co-catalyst.



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Caption: Ziegler-Natta polymerization workflow.

Safety Information

Diisobutylaluminum chloride is a hazardous chemical that requires strict safety precautions.

- Pyrophoric: Ignites spontaneously in air.[1]
- Water-reactive: Reacts violently with water, releasing flammable gases.[7]
- Corrosive: Causes severe skin burns and eye damage.[11]

- Handling: Must be handled under an inert atmosphere in a well-ventilated fume hood.[12]
- Personal Protective Equipment (PPE): Flame-retardant lab coat, safety goggles, and appropriate gloves are mandatory.
- Fire Extinguishing: Use dry chemical powder, soda ash, or lime. DO NOT use water.[7]

This technical guide provides a foundational understanding of **Diisobutylaluminum chloride** for researchers and professionals. For specific applications, further consultation of peer-reviewed literature is recommended.

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